

Technical Guide: (S)-4-Fluorophenoxymethyl Oxirane

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Compound of Interest

Compound Name: (S)-2-((4-Fluorophenoxy)methyl)oxirane

CAS No.: 104605-98-3

Cat. No.: B027977

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High-Purity Synthesis, Mechanistic Insights, and Pharmaceutical Applications

Executive Summary

(S)-4-Fluorophenoxymethyl oxirane (CAS: 104605-98-3), also known as (S)-4-fluorophenyl glycidyl ether, is a critical chiral building block in the synthesis of "soft drug" beta-blockers, most notably Landiolol. Its value lies in the (S)-configuration of the epoxide ring, which dictates the stereochemistry of the resulting amino-alcohol pharmacophore—a determinant factor for

-adrenergic receptor selectivity and potency.

This guide details two validated synthetic pathways: the Hydrolytic Kinetic Resolution (HKR) for scalable manufacturing and the Chiral Pool Synthesis via sulfonate esters for high-purity laboratory preparation.

Chemical Identity & Properties

Property	Data
IUPAC Name	(S)-2-((4-fluorophenoxy)methyl)oxirane
Common Name	(S)-4-Fluorophenyl glycidyl ether
CAS Number	104605-98-3 (S-enantiomer); 18123-82-5 (Racemate)
Molecular Formula	C
	H
	FO
Molecular Weight	168.17 g/mol
Physical State	Colorless to pale yellow liquid
Chirality	(S)-Enantiomer (retains (S)-configuration in downstream beta-blockers)

Synthetic Pathways[1][4][5][6][7][8][9][10]

Method A: Hydrolytic Kinetic Resolution (HKR)

Best for: Scalable industrial production from inexpensive racemic starting materials.

The Jacobsen HKR method utilizes a chiral Cobalt-Salen catalyst to selectively hydrolyze the undesired (R)-enantiomer into a water-soluble diol, leaving the desired (S)-epoxide intact.

- Catalyst: (R,R)-Co-Salen Complex (Jacobsen's Catalyst).[1]
- Substrate: Racemic 4-fluorophenyl glycidyl ether.
- Reagent: Water (0.55 equivalents relative to racemate).

Protocol:

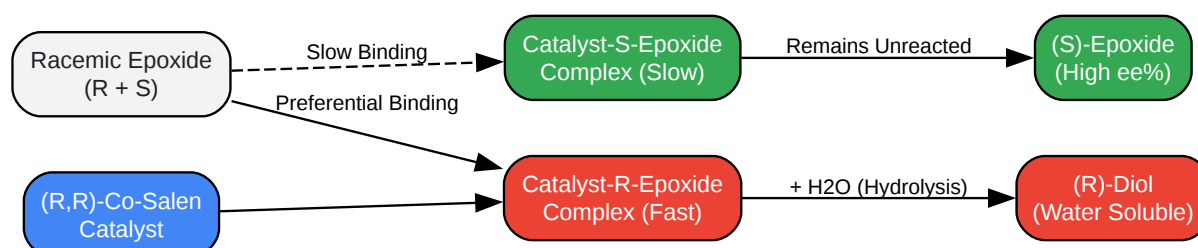
- Catalyst Activation: Dissolve (R,R)-Co-Salen (0.5 mol%) in CH

Cl

. Add acetic acid (2 equiv relative to catalyst) and stir for 30 min to generate the active Co(III) species. Evaporate solvent and redissolve in THF.

- Reaction: Add racemic 4-fluorophenyl glycidyl ether to the catalyst solution.
- Hydrolysis: Add water (0.55 equiv) dropwise at 0°C. Allow to warm to room temperature and stir for 12–18 hours.
- Workup: Partition the mixture between water and hexanes. The (R)-diol remains in the aqueous phase. The (S)-epoxide is extracted into the organic phase.[2]
- Purification: Distillation or flash chromatography yields (S)-epoxide with >99% ee.

Mechanistic Workflow (DOT Diagram):



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Caption: Kinetic resolution mechanism where the (R,R)-catalyst preferentially hydrolyzes the (R)-epoxide, enriching the (S)-enantiomer.

Method B: Chiral Pool Synthesis (Sulfonate Displacement)

Best for: High-purity laboratory synthesis avoiding metal catalysts.

This method employs (S)-Glycidyl Nosylate (3-nitrobenzenesulfonate), a highly reactive chiral pool reagent. The reaction proceeds via nucleophilic attack at the primary carbon (C1), leaving the chiral center at C2 undisturbed.

- Reagents: 4-Fluorophenol, (S)-Glycidyl Nosylate, K

CO

(or CsF).

- Solvent: Acetone or DMF.
- Key Insight: Unlike reactions starting from epichlorohydrin which may involve ring-opening/closing sequences, the sulfonate displacement is a direct S

2 attack on the primary carbon, resulting in retention of configuration at the chiral center.

Protocol:

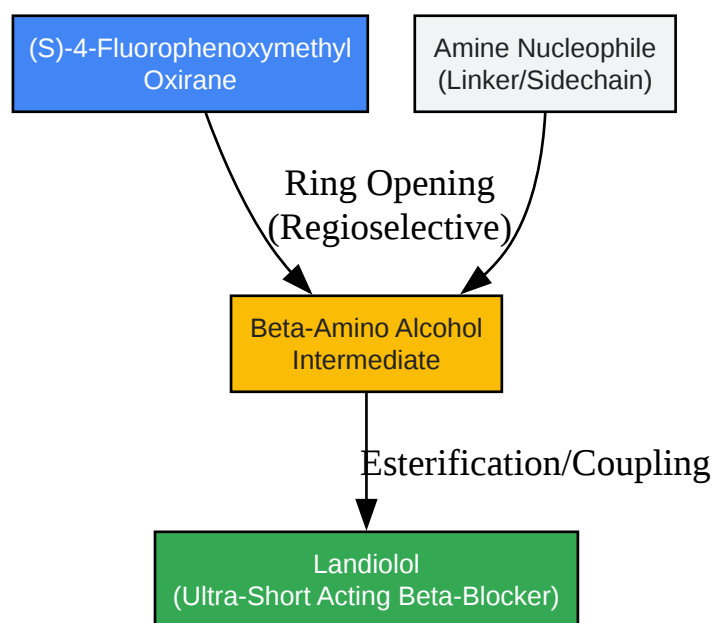
- Dissolve 4-fluorophenol (1.0 equiv) and (S)-glycidyl nosylate (1.0 equiv) in anhydrous acetone.
 - Add K
- CO
- (1.5 equiv).
- Reflux for 12–24 hours under nitrogen.
 - Filter salts and concentrate.[3]
 - Recrystallize or chromatograph to obtain the pure (S)-ether.

Pharmaceutical Applications: Landiolol Synthesis[1][5][6][7][8]

The (S)-4-fluorophenoxymethyl oxirane is the direct precursor to the "soft" beta-blocker Landiolol. The drug is designed with an ester linkage that allows rapid hydrolysis by plasma esterases, providing an ultra-short duration of action for critical care settings.

Synthesis Logic:

- Epoxide Opening: The (S)-epoxide is opened by an amine (e.g., a linker amine or the final morpholine-urea tail) to form the beta-amino alcohol core.
- Stereochemistry: The (S)-configuration of the epoxide becomes the (S)-configuration of the secondary alcohol in the final drug, which is essential for binding to the -adrenergic receptor.



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Caption: Synthetic flow from the chiral epoxide to the active pharmaceutical ingredient Landiolol.

Quality Control & Analytics

To ensure enantiomeric purity (ee%), chiral HPLC is the gold standard.

Parameter	Condition
Column	Chiralcel OD-H or Chiralpak AD-H (Polysaccharide based)
Mobile Phase	Hexane : Isopropanol (90:10 to 95:5)
Flow Rate	0.5 - 1.0 mL/min
Detection	UV @ 254 nm or 220 nm
Expected Result	Baseline separation of (S) and (R) enantiomers. (S)-isomer typically elutes second on OD-H columns (verify with standard).

References

- ChemicalBook.(S)-(+)-Glycidyl nosylate Synthesis and Applications. (Detailed protocol for sulfonate displacement).
- Sigma-Aldrich.(S)-4-(Trifluoromethyl)-phenyl glycidyl ether Product Sheet. (Analogous compound data and handling).
- Jacobsen, E. N., et al.Hydrolytic Kinetic Resolution of Terminal Epoxides. (Foundational HKR methodology).
- Google Patents.Process for the enantioselective synthesis of Landiolol (EP2687521B1). (Industrial application of the (S)-epoxide).
- Guidechem.FAQ: Synthesis of (S)-Glycidyl Nosylate. (Reaction conditions for chiral pool synthesis).

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Sources

- [1. synthesiswithcatalysts.com \[synthesiswithcatalysts.com\]](https://www.synthesiswithcatalysts.com)
- [2. Page loading... \[wap.guidechem.com\]](https://wap.guidechem.com)
- [3. Synthesis of cis-thiiranes as diastereoselective access to epoxide congeners via 4 \$\pi\$ -electrocyclization of thiocarbonyl ylides - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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